

Personal protective equipment for handling 4-Nitro-N-(4-nitrophenyl)aniline

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Compound of Interest

Compound Name: 4-Nitro-N-(4-nitrophenyl)aniline

Cat. No.: B016769

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Essential Safety and Handling Guide for 4-Nitro-N-(4-nitrophenyl)aniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Nitro-N-(4-nitrophenyl)aniline** (also known as 4,4'-Dinitrodiphenylamine). Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

4-Nitro-N-(4-nitrophenyl)aniline is a hazardous substance requiring specific PPE to minimize exposure risk. The following table summarizes the required personal protective equipment.

Protection Type	Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields conforming to EN166, or NIOSH-approved equipment. [1]	To protect against splashes, dust, and vapors.
Hand Protection	Impervious gloves (e.g., Nitrile rubber). [1]	To prevent skin contact and absorption.
Skin and Body Protection	Wear impervious clothing and closed-toe shoes. [1]	To prevent skin contact with the substance.
Respiratory Protection	Required when dusts are generated. Use a NIOSH/MSHA or European Standard EN 149 approved respirator. [2] [3]	To prevent inhalation of harmful dust particles.

GHS Hazard Summary

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard statements for **4-Nitro-N-(4-nitrophenyl)aniline**:

Hazard Code	Hazard Statement
H315	Causes skin irritation. [1] [4]
H319	Causes serious eye irritation. [1] [4]
H335	May cause respiratory irritation. [1] [4]

Data sourced from multiple reports to the ECHA C&L Inventory.[\[4\]](#)

Operational Plan: Safe Handling and Storage

Proper handling and storage are crucial to prevent accidents and exposure.

Handling:

- Work under a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[[1](#)][[2](#)]
- Avoid contact with skin and eyes.[[5](#)]
- Wash hands thoroughly after handling.[[1](#)]
- Do not eat, drink, or smoke when using this product.[[2](#)]

Storage:

- Store in a tightly closed container.[[1](#)][[2](#)]
- Keep in a dry, cool, and well-ventilated place.[[1](#)][[2](#)][[6](#)]
- Store locked up.[[1](#)][[2](#)]

Emergency Procedures

In case of exposure or spill, follow these immediate first-aid and cleanup measures.

Situation	Immediate Action
If Inhaled	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician. [1]
In Case of Skin Contact	Wash off with soap and plenty of water. Consult a physician. [1]
In Case of Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [1]
If Swallowed	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
Spill	Evacuate personnel to safe areas. Wear personal protective equipment. Avoid dust formation. Sweep up and shovel. Do not let product enter drains. Place in suitable, closed containers for disposal. [6]

Disposal Plan

Proper disposal of **4-Nitro-N-(4-nitrophenyl)aniline** and its containers is mandatory to prevent environmental contamination.

Waste Disposal:

- Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)
- Waste material must be disposed of in accordance with national and local regulations.
- Do not mix with other waste.

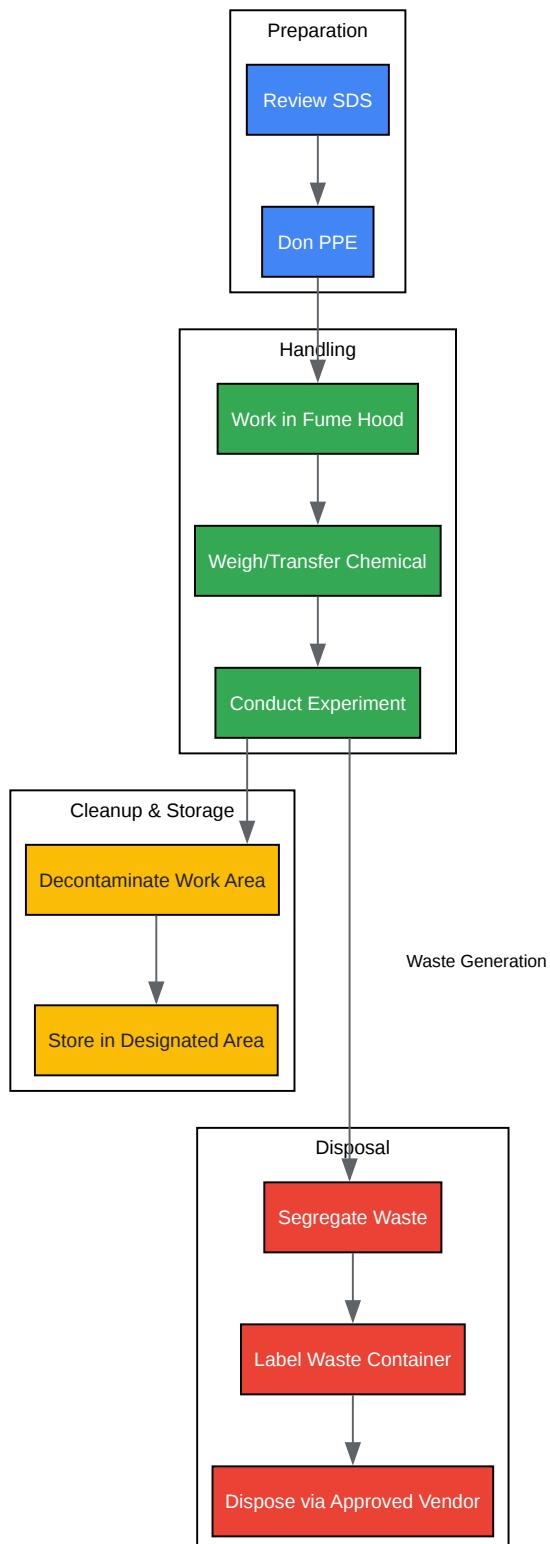
Container Disposal:

- Handle uncleaned containers like the product itself.
- Dispose of in a manner consistent with federal, state, and local regulations.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **4-Nitro-N-(4-nitrophenyl)aniline** in a laboratory setting, from preparation to disposal.

Safe Handling Workflow for 4-Nitro-N-(4-nitrophenyl)aniline

[Click to download full resolution via product page](#)**Caption: Workflow for safe handling of 4-Nitro-N-(4-nitrophenyl)aniline.**

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